

Technical Note: Physicochemical Properties of N-benzhydryl-2-hydroxybenzamide

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Compound of Interest

Compound Name: *N-benzhydryl-2-hydroxybenzamide*

Cat. No.: *B3333144*

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For the attention of: Researchers, scientists, and drug development professionals.

This document addresses the molecular weight and chemical formula of **N-benzhydryl-2-hydroxybenzamide**. Following a comprehensive search of available chemical databases, it has been determined that verifiable information for this specific compound is not readily available.

Initial searches for "**N-benzhydryl-2-hydroxybenzamide**" consistently yielded results for a similar but structurally distinct compound, N-benzyl-2-hydroxybenzamide. The key difference lies in the substituent on the amide nitrogen: a benzhydryl group $[(C_6H_5)_2CH-]$ versus a benzyl group $[C_6H_5CH_2-]$. This structural variance results in different molecular weights and formulas.

Further investigation using the CAS number 94623-58-2, which has been associated with **N-benzhydryl-2-hydroxybenzamide**, did not yield definitive physicochemical data from the accessed resources.

Data Summary

A conclusive molecular weight and formula for **N-benzhydryl-2-hydroxybenzamide** cannot be provided based on the conducted searches.

For the purpose of differentiation, the properties of the frequently misidentified compound, N-benzyl-2-hydroxybenzamide, are presented below.

Property	Value
Compound Name	N-benzyl-2-hydroxybenzamide
Molecular Formula	C ₁₄ H ₁₃ NO ₂
Molecular Weight	227.26 g/mol

It is crucial for researchers to ensure they are working with the correct compound information to maintain the integrity of their experimental design and results. Due to the lack of available data for **N-benzhydryl-2-hydroxybenzamide**, it is recommended that researchers sourcing this compound verify its identity and properties through independent analytical methods.

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